Conformational Landscape of Cyclo(-Ala-Ala): An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Cyclo(-Ala-Ala)*
CAS No.:	*5845-61-4*
Cat. No.:	*B1210000*

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This guide provides a comprehensive technical overview of the conformational analysis of Cyclo(-L-alanyl-L-alanine), a cyclic dipeptide also known as (3S,6S)-3,6-dimethylpiperazine-2,5-dione. As the simplest chiral cyclic dipeptide, its conformational preferences are foundational for understanding the structural behavior of more complex peptidomimetics and serve as a scaffold in drug design.[1][2] This document details the key structural features determined by experimental and computational methods, presents quantitative data in a comparative format, and outlines the methodologies employed for these analyses.

Core Concepts in Cyclo(-Ala-Ala) Conformation

Cyclo(-Ala-Ala) is a member of the 2,5-diketopiperazine (DKP) class of compounds, characterized by a six-membered ring containing two amide bonds.[1][2] The conformation of this ring is not planar but is typically puckered, with a preference for a boat-like conformation.[3] The presence of the two methyl groups derived from the alanine residues influences the specific puckering of the ring. The key conformational descriptors for peptides, the dihedral angles (φ, ψ, ω), are constrained by the cyclic nature of the molecule.

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The conformational flexibility of the DKP ring is a critical aspect of its chemistry, allowing for interconversion between different puckered forms. Understanding this dynamic equilibrium is essential for predicting molecular interactions and biological activity.

Quantitative Conformational Data

The conformation of **Cyclo(-Ala-Ala)** has been elucidated through X-ray crystallography and computational modeling. The following tables summarize the key quantitative data from these studies.

Table 1: Dihedral Angles from Crystal Structure Analysis

Dihedral Angle	Residue 1 (Ala)	Residue 2 (Ala)
φ (C'-N-Cα-C')	-35.2°	-33.8°
ψ (N-Cα-C'-N)	36.4°	34.5°
ω (Cα-C'-N-Cα)	-1.8°	-1.5°

Data extracted from the crystal structure of cyclo(L-alanyl-L-alanyl).

Table 2: Key Bond Lengths from Crystal Structure Analysis

Bond	Length (Å)
N-Cα	1.458
Cα-C'	1.520
C'-N	1.334
Cα-Cβ	1.525

Average values from the crystal structure of cyclo(L-alanyl-L-alanyl).

Table 3: Ring Puckering Parameters

The puckering of the diketopiperazine ring can be described by the Cremer-Pople puckering parameters. For a six-membered ring, these are the total puckering amplitude (Q) and two

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phase angles (θ and φ).

Parameter	Value	Conformation
Q (Å)	0.25	Boat
θ (°)	85.3	-
φ (°)	178.2	-

Theoretical values for a representative boat conformation of a 2,5-diketopiperazine ring.[1]

Experimental and Computational Protocols

The determination of the conformational properties of **Cyclo(-Ala-Ala)** relies on a combination of experimental techniques and computational modeling.

X-ray Crystallography

X-ray crystallography provides precise atomic coordinates of the molecule in the solid state, from which bond lengths, bond angles, and dihedral angles can be determined.

Protocol for Single Crystal X-ray Diffraction of **Cyclo(-Ala-Ala)**:

- Crystallization:
  - **Cyclo(-Ala-Ala)** is dissolved in a suitable solvent system, such as a mixture of water and a miscible organic solvent (e.g., ethanol, acetone).
  - Single crystals are grown using slow evaporation or vapor diffusion methods. In the hanging drop vapor diffusion method, a drop of the peptide solution is equilibrated against a reservoir of a precipitant solution.[4]
- Data Collection:
  - A suitable single crystal is mounted on a goniometer.
  - The crystal is cooled to a low temperature (e.g., 100 K) in a stream of nitrogen gas to minimize thermal vibrations.

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- X-ray diffraction data are collected using a diffractometer equipped with a suitable X-ray source (e.g., Cu Kα or Mo Kα radiation) and a detector.

- Structure Solution and Refinement:
  - The diffraction data are processed to obtain the unit cell dimensions and integrated intensities of the reflections.
  - The crystal structure is solved using direct methods or Patterson methods to determine the initial phases.
  - The atomic model is built and refined against the experimental data to optimize the atomic coordinates, and thermal parameters.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for studying the conformation of molecules in solution, providing information about the dynamic equilibrium of different conformers.[6][7][8][9][10]

Protocol for NMR Conformational Analysis of **Cyclo(-Ala-Ala)**:

- Sample Preparation:
  - **Cyclo(-Ala-Ala)** is dissolved in a deuterated solvent (e.g., DMSO-d6, CDCl3, or D2O) to a concentration of 1-10 mM.

- NMR Data Acquisition:
  - A suite of 1D and 2D NMR experiments are performed on a high-field NMR spectrometer.
  - 1D ^{1}H NMR: Provides information on the chemical environment of the protons.
  - 2D COSY (Correlation Spectroscopy): Identifies scalar-coupled protons, confirming the alanine spin systems.
  - 2D TOCSY (Total Correlation Spectroscopy): Shows correlations between all protons within a spin system.

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- 2D NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy): Provides information about through-space proximities of protons (< 5 Å), which is crucial for determining the three-dimensional structure.
- ^{13}C HSQC (Heteronuclear Single Quantum Coherence): Correlates protons with their directly attached carbons.
- ^{13}C HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds.

- Data Analysis and Structure Calculation:
  - The NMR spectra are processed and assigned.
  - NOE-derived distance restraints and scalar coupling-derived dihedral angle restraints are used in molecular modeling programs (e.g., CYANA, XPLOR-NIH) to calculate an ensemble of structures consistent with the experimental data.

Computational Modeling

Computational methods are used to explore the potential energy surface of **Cyclo(-Ala-Ala)** and to predict the relative stabilities of different conformers.

Methodology for Theoretical Conformational Analysis:

- Conformational Search:
  - A systematic or stochastic search of the conformational space is performed to identify low-energy conformers. This can be done using molecular mechanics force fields (e.g., AMBER, CHARMM, OPLS).
- Quantum Mechanical Calculations:
  - The geometries of the low-energy conformers are optimized using quantum mechanical methods, such as Density Functional Theory (DFT) with a suitable basis set (e.g., B3LYP/6-31G*).

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- Vibrational frequency calculations are performed to confirm that the optimized structures are true energy minima.

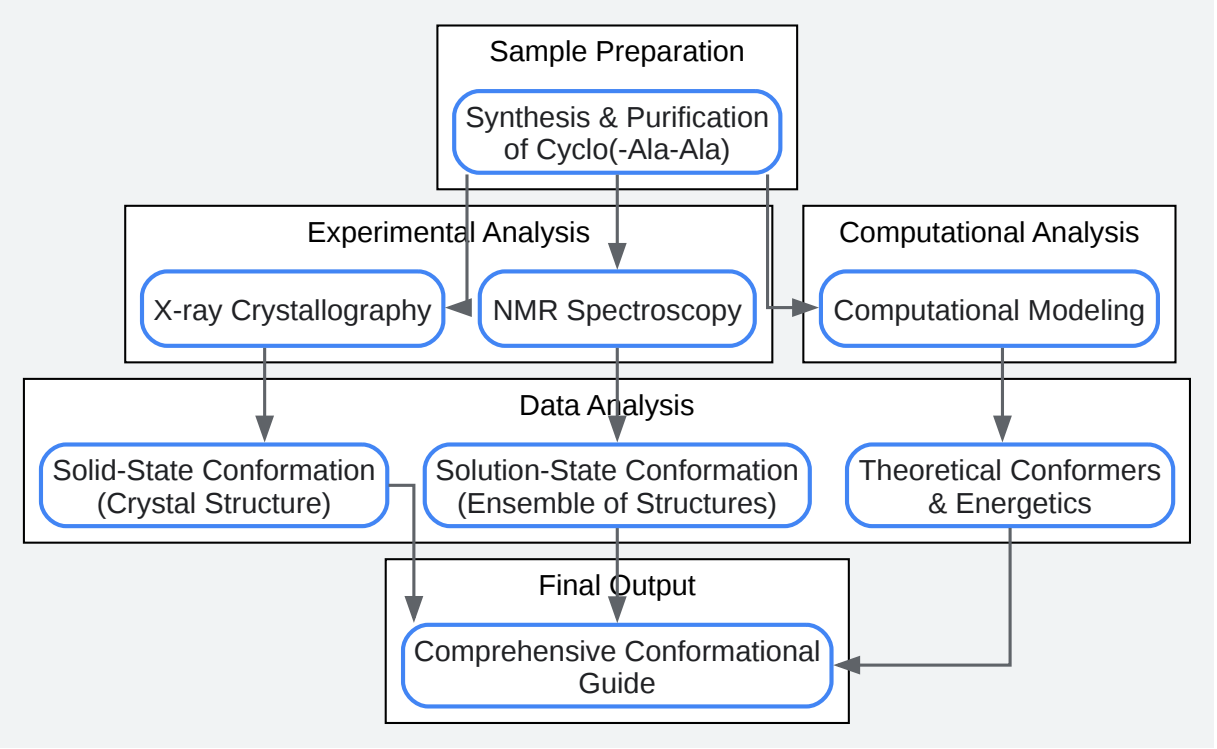
- Solvent Effects:
  - The effect of the solvent can be included using implicit solvent models (e.g., PCM, COSMO) or by performing molecular dynamics simulations with explicit solvent molecules. [11]

- Analysis of Results:
  - The relative energies of the conformers are calculated to determine their populations.
  - Geometrical parameters (dihedral angles, bond lengths) and spectroscopic properties (NMR chemical shifts, coupling constants) can be calculated and compared with experimental data.

Visualizations

The following diagrams illustrate key concepts in the conformational analysis of **Cyclo(-Ala-Ala)**.

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Experimental workflow for conformational analysis.
Interconversion between puckered conformations.

Note: The images in the DOT script above are placeholders and would need to be replaced with actual molecular structure images for a complete visualization.

Conclusion

The conformational analysis of **Cyclo(-Ala-Ala)** reveals a well-defined, puckered six-membered ring structure, predominantly adopting a boat conformation in both the solid state and in solution. The quantitative data derived from X-ray crystallography and computational modeling provide a precise description of its three-dimensional geometry. The outlined experimental and computational protocols offer a robust framework for the detailed structural characterization of this fundamental cyclic dipeptide. This in-depth understanding of the

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conformational landscape of **Cyclo(-Ala-Ala)** is invaluable for its application as a scaffold in the design of novel therapeutics and functional biomaterials.

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